

Application of (-)-Quinate in the Synthesis of Pharmaceuticals: A Chiral Pool Approach

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Compound of Interest

Compound Name: (-)-Quinate

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(-)-Quinic acid, a naturally abundant chiral cyclitol, has emerged as a valuable and versatile starting material in the stereoselective synthesis of a wide range of pharmaceuticals. Its rigid cyclohexanecarboxylic acid framework, adorned with multiple stereocenters, provides a scaffold for the synthesis of complex molecular architectures. This document outlines the application of (-)-quinic acid in the synthesis of key pharmaceuticals, providing detailed experimental protocols and quantitative data for notable examples.

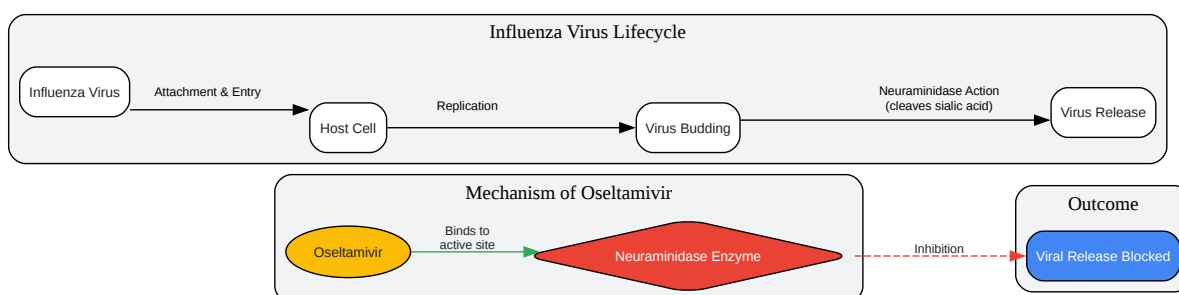
Antiviral Agent: Oseltamivir (Tamiflu®)

One of the most prominent applications of (-)-quinic acid is in the synthesis of the neuraminidase inhibitor, oseltamivir, a widely used antiviral drug for the treatment of influenza A and B.^{[1][2]} The synthesis leverages the inherent chirality of (-)-quinic acid to establish the three stereocenters present in the final drug molecule.

Signaling Pathway: Neuraminidase Inhibition

Oseltamivir functions by inhibiting the neuraminidase enzyme of the influenza virus. Neuraminidase is crucial for the release of newly formed viral particles from infected host cells

by cleaving sialic acid residues on the cell surface. By blocking this enzyme, oseltamivir prevents the spread of the virus.



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Caption: Mechanism of Neuraminidase Inhibition by Oseltamivir.

Synthetic Workflow for Oseltamivir from (-)-Quinic Acid

The synthesis of oseltamivir from (-)-quinic acid is a multi-step process involving the protection of hydroxyl groups, formation of an epoxide, and introduction of the amino and pentyloxy side chains. The following workflow is a composite of several reported syntheses.[3][4]



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Caption: General Synthetic Workflow for Oseltamivir from (-)-Quinic Acid.

Experimental Protocol: Synthesis of Oseltamivir Intermediate from (-)-Quinic Acid

The following protocol outlines key steps in the synthesis of an oseltamivir intermediate from (-)-quinic acid, based on a patented method.^[5]

Step 1: Acetonide Protection and Esterification of (-)-Quinic Acid

- To a suspension of (-)-quinic acid (1 equivalent) in ethyl acetate, add p-toluenesulfonic acid (0.1 equivalents) and 2,2-dimethoxypropane (3 equivalents).
- Reflux the mixture until the reaction is complete (monitored by TLC).
- Cool the reaction mixture, wash with saturated aqueous sodium bicarbonate and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the protected lactone.
- Dissolve the lactone in ethanol and add sodium ethoxide. Stir at room temperature to effect esterification.
- Neutralize the reaction with a weak acid and remove the solvent under reduced pressure. Purify the residue by column chromatography.

Step 2: Mesylation of the Free Hydroxyl Group

- Dissolve the product from Step 1 (1 equivalent) in dichloromethane.
- Cool the solution to 0 °C and add triethylamine (1.1 equivalents).
- Add methanesulfonyl chloride (1.05 equivalents) dropwise, maintaining the temperature at 0 °C.
- Stir the reaction at 0 °C for 1-2 hours.
- Wash the reaction mixture with cold water, 1M HCl, saturated aqueous sodium bicarbonate, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

Step 3: Epoxidation

- Dissolve the mesylated intermediate in a suitable solvent such as THF.
- Add a base like potassium carbonate and heat the mixture to reflux.
- Monitor the reaction by TLC until completion.
- Cool the reaction, filter off the solids, and concentrate the filtrate. Purify the crude epoxide by column chromatography.

Quantitative Data

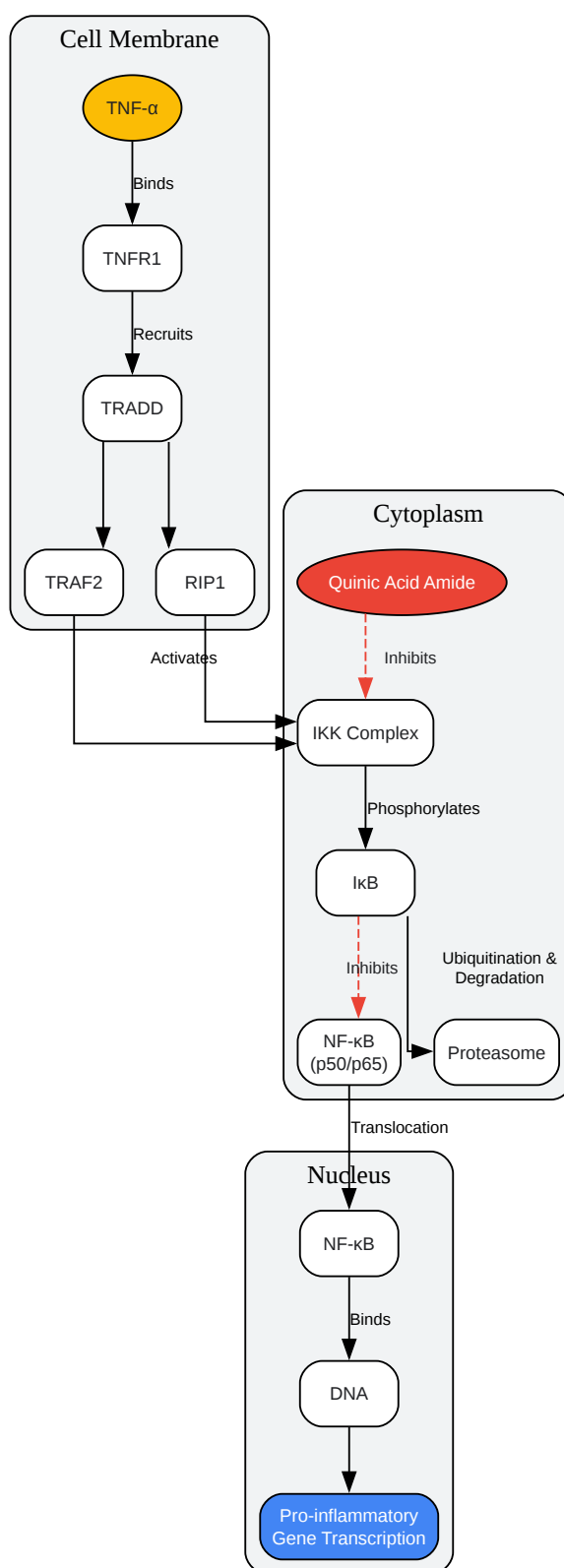
Step	Product	Yield (%)	Purity (%)	Reference
Synthesis of Oseltamivir Sulfonate from Quinic Acid Intermediate	Oseltamivir Sulfonate	54-58	93-95	[5]
Overall Yield from Epoxide Intermediate	Oseltamivir Phosphate	~27-29	>99	[3]

Anti-inflammatory Agents: Quinic Acid Amide Derivatives

(-)-Quinic acid derivatives have been investigated as potent inhibitors of the pro-inflammatory transcription factor, nuclear factor kappa B (NF- κ B).[6][7] Amide substitution at the carboxylic acid position of quinic acid has yielded compounds with significant anti-inflammatory activity.[7]

Signaling Pathway: TNF- α Induced NF- κ B Activation

Tumor necrosis factor-alpha (TNF- α) is a key inflammatory cytokine that activates the canonical NF- κ B signaling pathway. This leads to the transcription of genes involved in inflammation, immunity, and cell survival. Quinic acid derivatives can inhibit this pathway.



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Caption: Inhibition of the NF-κB Signaling Pathway by Quinic Acid Amides.

Experimental Protocol: Synthesis of (1R,3R,4R,5R)-1,3,4,5-tetrahydroxy-N-propylcyclohexanecarboxamide (KZ-41)

The following protocol is adapted from the synthesis of the potent NF-κB inhibitor, KZ-41.[\[1\]](#)[\[8\]](#)

Step 1: Lactonization of (-)-Quinic Acid

- A mixture of (-)-quinic acid (1 equivalent) and a catalytic amount of p-toluenesulfonic acid in toluene is heated to reflux with a Dean-Stark trap to remove water.
- After completion of the reaction, the solvent is removed under reduced pressure. The crude product is purified by recrystallization to yield the quinide (lactone).

Step 2: Amide Formation

- To the quinide (1 equivalent), add propylamine (excess, ~9 equivalents) and glacial acetic acid (3 equivalents).
- Heat the solution at 85°C for 30 minutes.
- Cool the reaction mixture and purify by flash chromatography to obtain the desired N-propyl amide derivative.

Quantitative Data

Compound	Target	IC50	Reference
KZ-41	NF-κB Inhibition	2.83 ± 1.76 mM	[8]

Anticancer Agents: Quinic Acid Derivatives

Recent studies have explored the potential of (-)-quinic acid derivatives as anticancer agents. [\[9\]](#)[\[10\]](#) Certain derivatives have demonstrated significant cytotoxicity against various cancer cell lines, including glioblastoma.

Experimental Protocol: General Synthesis of Quinic Acid-Based Anticancer Compounds

The synthesis of these derivatives often involves the protection of the hydroxyl groups of (-)-quinic acid, followed by modification of the carboxylic acid and subsequent deprotection. A specific derivative, QA-16, has shown promising results against glioblastoma cell lines.[\[10\]](#)[\[11\]](#) The synthesis involves the formation of a silyl ether and modifications at the carboxylic acid position.

Quantitative Data

Compound	Cell Line	IC50 (μM)	Reference
QA-16	LN229 (Glioblastoma)	10.66	[10] [11]
QA-16	SNB19 (Glioblastoma)	28.22	[10] [11]

HIV Protease Inhibitors

While the use of chiral molecules is fundamental in the design of HIV protease inhibitors, the direct synthesis of currently marketed drugs such as Saquinavir or Indinavir from (-)-quinic acid is not a commonly reported strategy.[\[12\]](#)[\[13\]](#) However, the chiral scaffold of (-)-quinic acid makes it a potential starting point for the development of novel HIV protease inhibitors. Further research is required to establish concrete synthetic pathways from (-)-quinic acid to this class of pharmaceuticals.

Conclusion

(-)-Quinic acid stands out as a readily available and stereochemically rich chiral building block for the synthesis of a diverse array of pharmaceuticals. Its successful application in the industrial-scale synthesis of Oseltamivir highlights its importance. Furthermore, ongoing research into its derivatives as anti-inflammatory and anticancer agents demonstrates the continuing potential of this natural product in drug discovery and development. The detailed protocols and quantitative data presented herein provide a valuable resource for researchers in the field of medicinal chemistry and pharmaceutical synthesis.

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